

Application Notes & Protocols for In Vivo Efficacy Testing of Dillenia indica Extracts

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Compound of Interest

Compound Name: *Dillenic acid C*

Cat. No.: *B1252012*

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Introduction

While specific in vivo animal model data for the efficacy of **Dillenic acid C** is not readily available in the current scientific literature, numerous studies have investigated the therapeutic potential of extracts from *Dillenia indica*, the plant from which this compound is presumably derived. These extracts contain a variety of bioactive molecules, including triterpenoids like betulinic acid, and have demonstrated significant anti-inflammatory, analgesic, antidiarrheal, and hepatoprotective effects in various rodent models.[1][2] Furthermore, compounds isolated from *Dillenia indica* have shown cytotoxic effects against cancer cell lines in vitro, suggesting a potential for in vivo anti-cancer activity.[3]

These application notes provide a comprehensive overview of the established in vivo animal models and experimental protocols used to evaluate the efficacy of *Dillenia indica* extracts. This information can serve as a valuable resource for researchers and drug development professionals interested in the therapeutic potential of **Dillenic acid C** and other constituents of this plant.

Anti-inflammatory and Analgesic Activity Carrageenan-Induced Paw Edema in Rats

This model is a widely used and reliable method for screening the acute anti-inflammatory activity of natural products.

Experimental Protocol:

- Animal Model: Male Wistar rats (150-200g).
- Acclimatization: Animals are acclimatized for one week under standard laboratory conditions ($22 \pm 2^{\circ}\text{C}$, 12h light/dark cycle) with free access to food and water.
- Grouping:
 - Group I: Control (Vehicle - e.g., 1% Tween 80 in normal saline).
 - Group II: Standard drug (e.g., Indomethacin, 10 mg/kg, p.o.).
 - Group III & IV: *Dillenia indica* extract (e.g., 200 and 400 mg/kg, p.o.).
- Procedure:
 - Measure the initial paw volume of the right hind paw of each rat using a plethysmometer.
 - Administer the vehicle, standard drug, or plant extract orally.
 - After 1 hour, inject 0.1 mL of 1% w/v carrageenan solution in sterile saline into the sub-plantar region of the right hind paw.
 - Measure the paw volume at 1, 2, 3, and 4 hours after the carrageenan injection.
- Data Analysis: Calculate the percentage inhibition of edema using the following formula: % Inhibition = $[(V_c - V_t) / V_c] * 100$ Where V_c is the mean paw volume of the control group and V_t is the mean paw volume of the treated group.

Quantitative Data Summary:

Treatment Group	Dose (mg/kg)	Paw Edema Inhibition (%) at 3h
<i>Dillenia indica</i> Methanolic Leaf Extract	200	Significant (P < 0.01)
<i>Dillenia indica</i> Methanolic Leaf Extract	400	Significant (P < 0.01)

Note: Specific percentage inhibition values were not provided in the source material, but the statistical significance was noted.[\[1\]](#)

Acetic Acid-Induced Writhing in Mice

This model is used to evaluate the peripheral analgesic activity of test compounds.

Experimental Protocol:

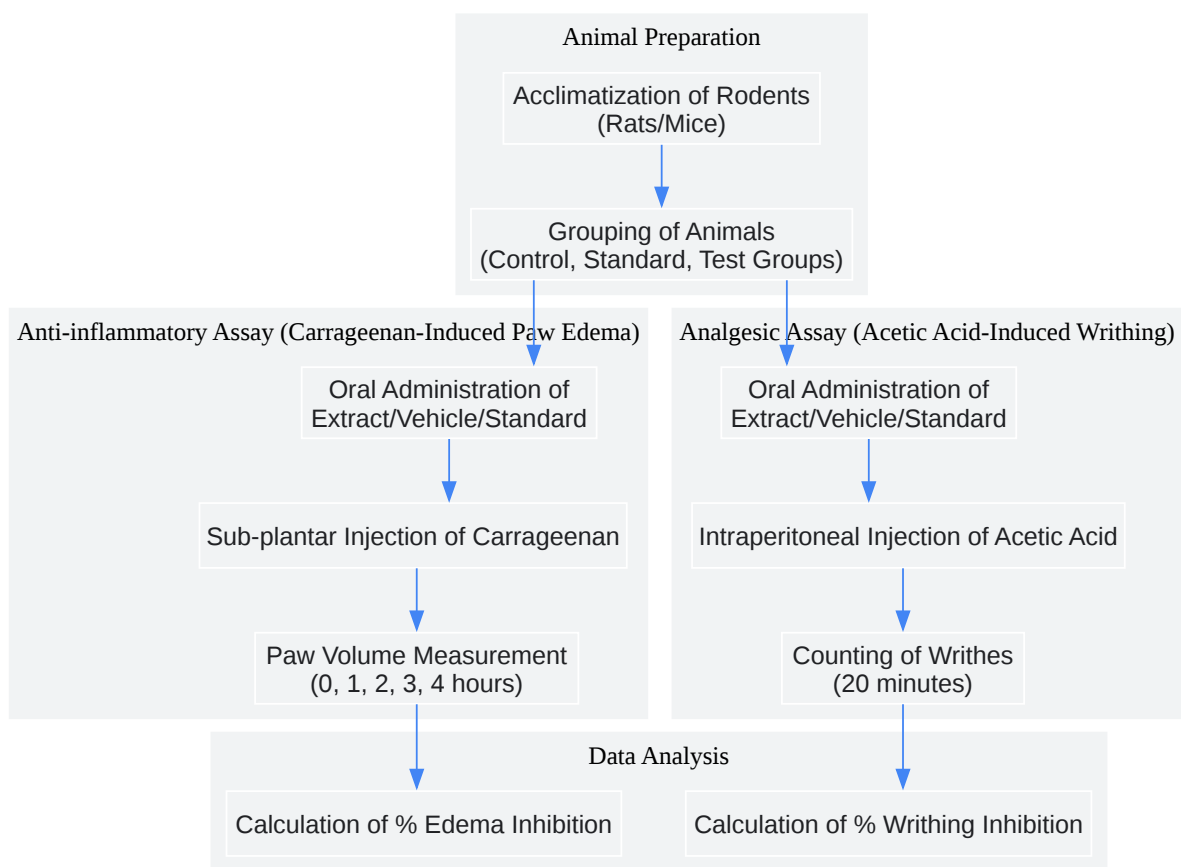
- Animal Model: Swiss albino mice (20-25g).
- Acclimatization: As described in section 1.1.
- Grouping:
 - Group I: Control (Vehicle).
 - Group II: Standard drug (e.g., Diclofenac sodium, 25 mg/kg, p.o.).
 - Group III & IV: Dillenia indica extract (e.g., 250 and 500 mg/kg, p.o.).
- Procedure:
 - Administer the vehicle, standard drug, or plant extract orally.
 - After 30 minutes, inject 0.6% v/v acetic acid solution intraperitoneally (10 mL/kg).
 - Immediately place the mice in an observation chamber and count the number of writhes (stretching of the abdomen and hind limbs) for 20 minutes.
- Data Analysis: Calculate the percentage inhibition of writhing using the following formula: % Inhibition = $[(W_c - W_t) / W_c] \times 100$ Where W_c is the mean number of writhes in the control group and W_t is the mean number of writhes in the treated group.

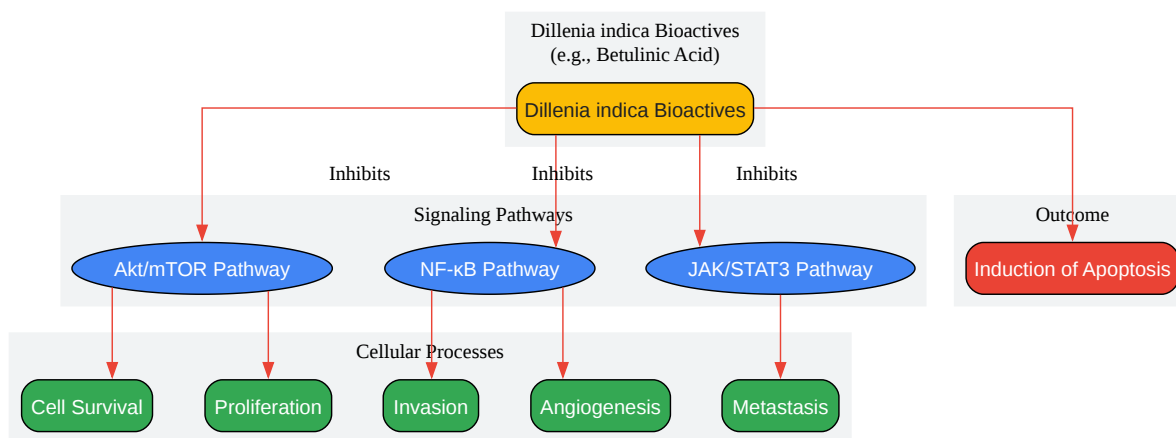
Quantitative Data Summary:

Treatment Group	Dose (mg/kg)	Writhing Inhibition (%)
Dillenia indica Methanolic Root Extract	250	Significant (p<0.01)
Dillenia indica Methanolic Root Extract	500	Significant (p<0.01)

Note: Specific percentage inhibition values were not provided in the source material, but the statistical significance was noted.[\[1\]](#)

Experimental Workflow for Anti-inflammatory and Analgesic Studies





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